

Application Notes and Protocols for GALK1 Inhibition using NCGC00238624

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GALK1-IN-1

Cat. No.: B1663222

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These application notes provide detailed protocols for researchers, scientists, and drug development professionals on the use of NCGC00238624, a selective inhibitor of Galactokinase 1 (GALK1), for studying its effects on GALK1 activity in biochemical and cellular assays.

Introduction

Galactokinase 1 (GALK1) is a key enzyme in the Leloir pathway, responsible for the phosphorylation of galactose to galactose-1-phosphate. In classic galactosemia, a deficiency in the enzyme galactose-1-phosphate uridylyltransferase (GALT) leads to the toxic accumulation of galactose-1-phosphate. Inhibition of GALK1 presents a promising therapeutic strategy for this condition by reducing the production of this toxic metabolite. NCGC00238624 is a potent and selective inhibitor of GALK1 and can be used as a valuable tool to investigate the role of GALK1 in both healthy and disease states.

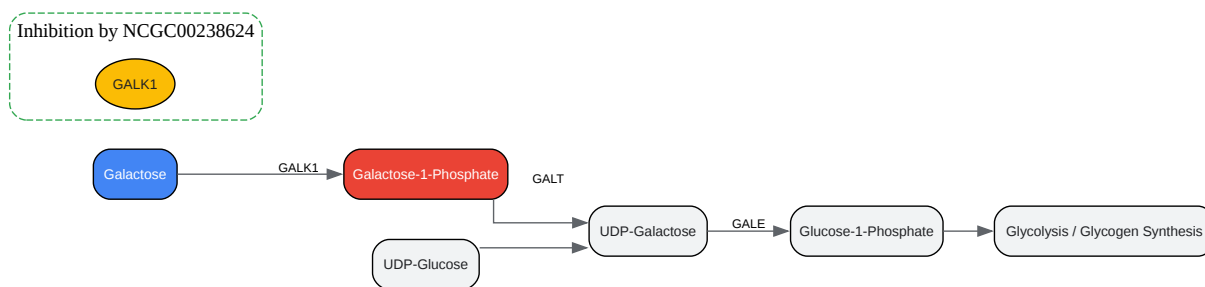
Quantitative Data Summary

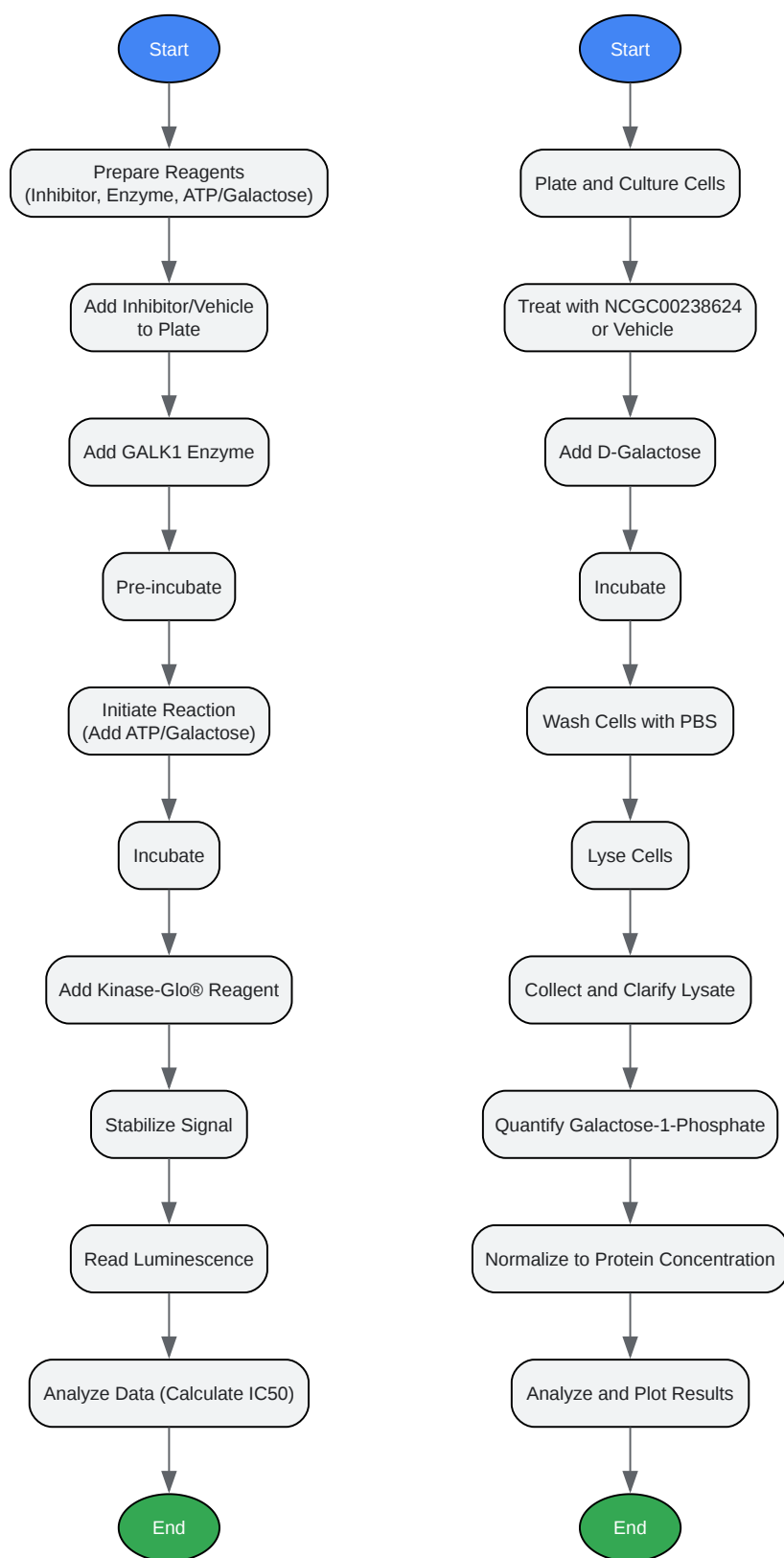
The inhibitory activity of NCGC00238624 against GALK1 has been characterized in biochemical assays. The half-maximal inhibitory concentration (IC₅₀) values are summarized in the table below.

Enzyme	IC50 (μM)
Human GALK1	7.69 ^[1]
Mouse GALK1	13.67 ^[1]

Signaling Pathway

The Leloir pathway is the primary route for galactose metabolism. GALK1 catalyzes the initial committed step in this pathway.





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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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